

# Application Notes and Protocols: Bestimmung der IC50 von Dasatinib-Hydrochlorid in Krebszelllinien

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dasatinib hydrochloride*

Cat. No.: *B3010476*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

## Zusammenfassung

Diese Anwendungsbeschreibung enthält detaillierte Protokolle zur Bestimmung der halbmaximalen Hemmkonzentration (IC50) von Dasatinib-Hydrochlorid in verschiedenen Krebszelllinien. Dasatinib ist ein potenter niedermolekularer Inhibitor mehrerer Tyrosinkinase, darunter BCR-ABL und die SRC-Kinase-Familie.<sup>[1]</sup> Die Bestimmung des IC50-Wertes ist ein entscheidender Schritt in der präklinischen Arzneimittelentwicklung, um die Wirksamkeit eines Wirkstoffs gegen Krebszellen zu quantifizieren. Die hier beschriebenen Protokolle konzentrieren sich auf zwei weit verbreitete zellbasierte Assays: den kolorimetrischen MTT-Assay und den lumineszenten CellTiter-Glo®-Assay.

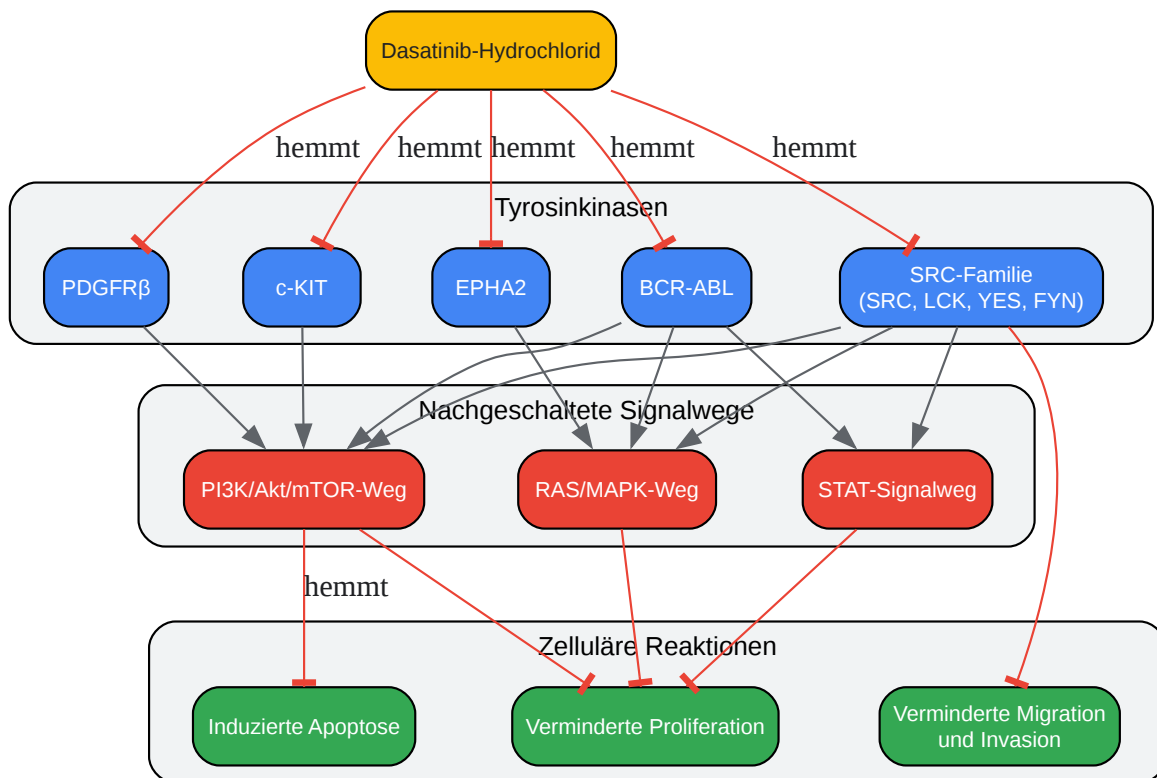
## Quantitative Datenzusammenfassung

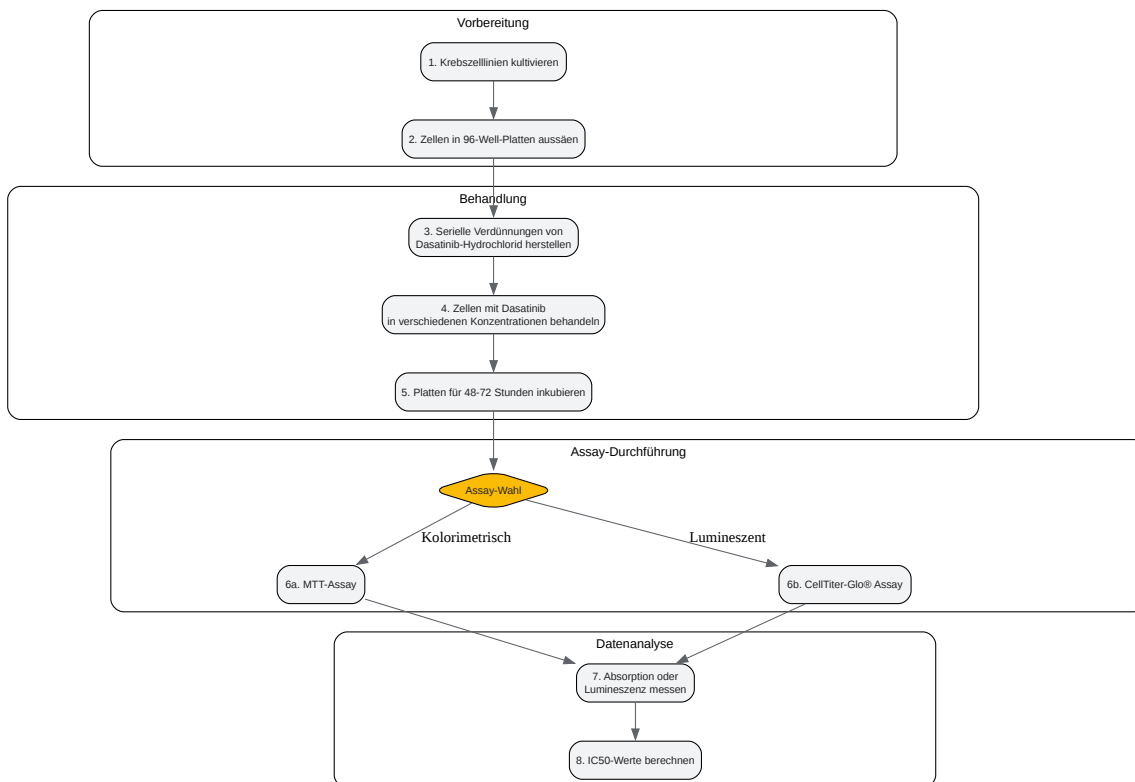
Die Wirksamkeit von Dasatinib-Hydrochlorid variiert je nach molekularem Profil der Krebszelllinie. Die folgende Tabelle fasst die IC50-Werte für Dasatinib in einer Reihe von Krebszelllinien zusammen, die aus der wissenschaftlichen Literatur stammen.

| Zelllinie     | Krebsart                       | IC50 (nM)            |
|---------------|--------------------------------|----------------------|
| K562          | Chronische myeloische Leukämie | <1.0[2]              |
| Lox-IMVI      | Melanom                        | 35.4[3]              |
| PC3           | Prostatakrebs                  | 9.4                  |
| MDA-MB-231    | Brustkrebs                     | 12                   |
| WiDr          | Dickdarmkrebs                  | 52                   |
| HT144         | Melanom                        | >1000 (resistent)[3] |
| Malme-3M      | Melanom                        | >1000 (resistent)[3] |
| SK-Mel-28     | Melanom                        | >1000 (resistent)[3] |
| SK-Mel-5      | Melanom                        | >1000 (resistent)[3] |
| Mo7e-KitD816H | Myeloische Leukämie            | 5[4]                 |

## Signalkaskade von Dasatinib

Dasatinib übt seine Anti-Krebs-Wirkung aus, indem es an die ATP-Bindungsstelle mehrerer Tyrosinkinasen bindet und so deren Aktivität hemmt.[5] Dies stört nachgeschaltete Signalwege, die für das Wachstum und Überleben von Krebszellen entscheidend sind.[5] Die Hemmung der BCR-ABL-Kinase ist der primäre Wirkmechanismus bei chronischer myeloischer Leukämie.[5] In soliden Tumoren ist die Hemmung von Kinasen der SRC-Familie von Bedeutung, die an Zellmigration, Invasion und Adhäsion beteiligt sind.[5]





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CellTiter-Glo® Luminescent Cell Viability Assay Protocol [promega.com]
- 2. researchgate.net [researchgate.net]
- 3. Preclinical evaluation of dasatinib, a potent Src kinase inhibitor, in melanoma cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 4. DASATINIB INHIBITS THE GROWTH OF MOLECULARLY HETEROGENEOUS MYELOID LEUKEMIAS - PMC [pmc.ncbi.nlm.nih.gov]

- 5. [aacrjournals.org](https://aacrjournals.org) [[aacrjournals.org](https://aacrjournals.org)]
- To cite this document: BenchChem. [Application Notes and Protocols: Bestimmung der IC50 von Dasatinib-Hydrochlorid in Krebszelllinien]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3010476#dasatinib-hydrochloride-ic50-determination-in-cancer-cell-lines>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)